

C.I. Reactive Red 180: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Reactive red 180*

Cat. No.: *B12380738*

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This technical guide provides an in-depth analysis of the chemical and physical properties of C.I. **Reactive Red 180**, a widely used monoazo reactive dye. The document details its molecular characteristics, including its molecular weight, and outlines the experimental methodologies employed for its characterization.

Core Chemical and Physical Properties

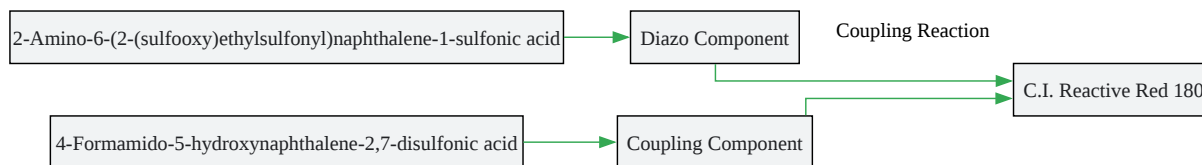
C.I. **Reactive Red 180**, identified by the CAS Registry Number 72828-03-6, is a complex anionic dye valued for its ability to form covalent bonds with substrates, leading to excellent wash fastness.^[1] The dye is also known by other names including Reactive Red F3B and Remazol Brilliant Red F 3B. Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
C.I. Name	Reactive Red 180	[1]
CAS Registry Number	72828-03-6	[1]
Molecular Formula	C ₂₉ H ₁₉ N ₃ Na ₄ O ₁₇ S ₅	[1]
Molecular Weight	933.76 g/mol	[1][2]
Alternative Molecular Formula	C ₂₉ H ₂₃ N ₃ O ₁₇ S ₅ ·4Na	[3]
Alternative Molecular Weight	937.79 g/mol	[3]
Typical Purity	>90% (Dye Content), Min. 95%	[3][4]
Appearance	Red to Bluish-Red Powder	[1]
Solubility in Water	50 g/L	[1]

Note on Molecular Formula and Weight Discrepancies: The literature presents two primary molecular formulas and corresponding weights for C.I. **Reactive Red 180**. The discrepancy arises from the representation of the acidic protons on the sulfonic acid and hydroxyl groups. The formula C₂₉H₁₉N₃Na₄O₁₇S₅ with a molecular weight of 933.76 g/mol represents the tetrasodium salt, which is the common commercial form. The alternative, C₂₉H₂₃N₃O₁₇S₅·4Na with a molecular weight of 937.79 g/mol, explicitly denotes the four sodium counter-ions with the fully protonated dye structure. For practical purposes in a laboratory setting, the tetrasodium salt information is most relevant.

Structural Elucidation and Synthesis

The chemical structure of C.I. **Reactive Red 180** is based on a single azo chromophore. Its synthesis involves the diazo coupling of 2-Amino-6-(2-(sulfoxy)ethylsulfonyl)naphthalene-1-sulfonic acid with 4-Formamido-5-hydroxynaphthalene-2,7-disulfonic acid.[1]



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Caption: Synthesis pathway of C.I. **Reactive Red 180**.

Experimental Protocols for Characterization

The determination of the molecular weight and purity of C.I. **Reactive Red 180** and similar reactive dyes necessitates advanced analytical techniques due to their complex structures and the potential for isomers and byproducts in commercial formulations. High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) is the method of choice for this purpose.

Protocol: Molecular Weight and Purity Determination by HPLC-MS

Objective: To separate and identify C.I. **Reactive Red 180** and its related impurities, and to confirm its molecular weight.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Photodiode Array (PDA) or UV-Vis Detector
- Mass Spectrometer (MS) with Electrospray Ionization (ESI) source (e.g., Quadrupole Time-of-Flight (Q-TOF) or Triple Quadrupole)

Materials:

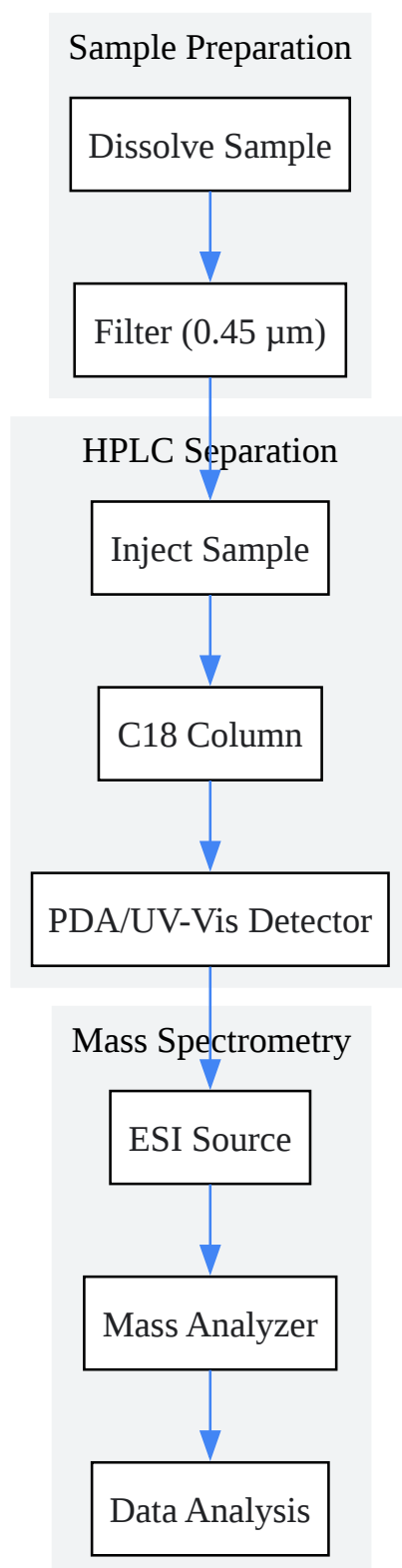
- C.I. **Reactive Red 180** sample

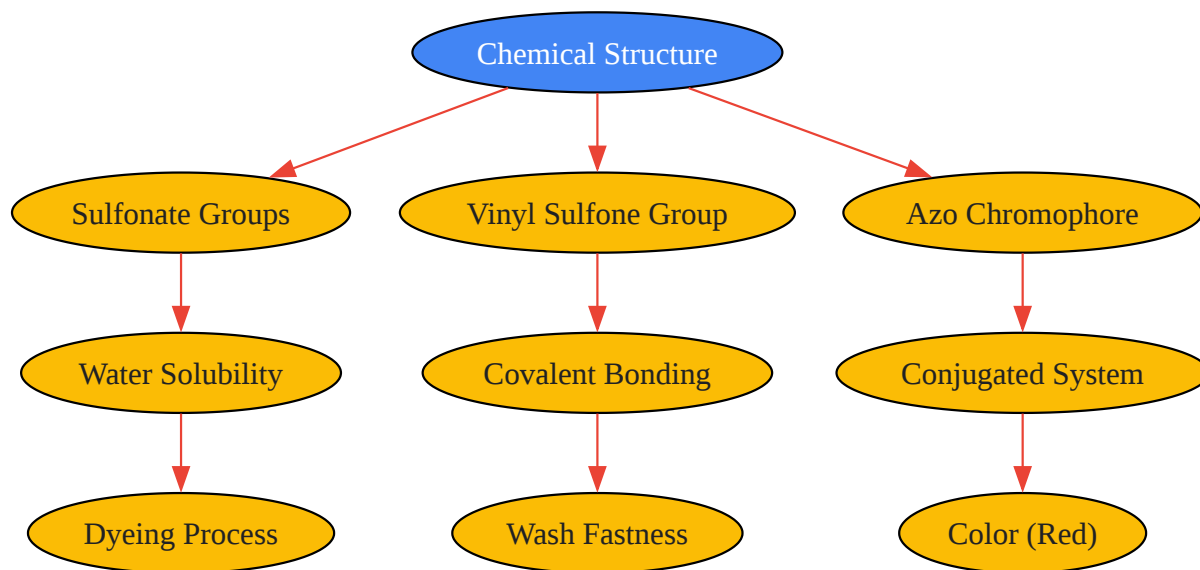
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or Ammonium acetate (for mobile phase modification)
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

Procedure:

- Standard and Sample Preparation:
 - Prepare a stock solution of C.I. **Reactive Red 180** in a suitable solvent (e.g., water or a water/methanol mixture) at a concentration of approximately 1 mg/mL.
 - Prepare a series of dilutions from the stock solution to create calibration standards.
 - Prepare the sample for analysis by dissolving a known amount in the mobile phase or a compatible solvent and filtering it through a 0.45 μm syringe filter.
- HPLC Conditions (Illustrative):
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μm particle size).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient Elution: A typical gradient would start with a high percentage of mobile phase A, gradually increasing the percentage of mobile phase B to elute the dye and its impurities.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Injection Volume: 10 μL .

- Detector Settings:
 - PDA/UV-Vis Detector: Monitor at the wavelength of maximum absorbance for C.I. **Reactive Red 180** (typically in the visible range, e.g., 540 nm).
 - Mass Spectrometer (ESI in negative ion mode):
 - Capillary Voltage: 3.5 kV.
 - Cone Voltage: 30 V.
 - Source Temperature: 120 °C.
 - Desolvation Temperature: 350 °C.
 - Mass Range: m/z 100-1200.
- Data Analysis:
 - The HPLC chromatogram will show the separation of the main dye component from any impurities.
 - The mass spectrometer will provide the mass-to-charge ratio (m/z) of the eluting compounds. For C.I. **Reactive Red 180** (C₂₉H₁₉N₃Na₄O₁₇S₅), the expected mass of the anionic dye component (without sodium) is approximately 841.95 Da. In negative ion mode ESI-MS, one would expect to observe ions corresponding to [M-Na]⁻, [M-2Na]²⁻, [M-3Na]³⁻, and [M-4Na]⁴⁻, where M is the fully sodiated molecule. The molecular weight can be calculated from these observed m/z values.
 - The purity of the sample can be estimated from the relative peak areas in the HPLC chromatogram.





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